

## Physicochemical and Identification Data

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### Compound of Interest

Compound Name: Amino-PEG11-OH

Cat. No.: B605452

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**Amino-PEG11-OH**, also known as 1-Amino-3,6,9,12,15,18,21,24,27,30,33-undeca-oxatriacontan-35-ol, is a hydrophilic spacer molecule featuring a terminal primary amine group and a terminal hydroxyl group. These functional groups allow for sequential or orthogonal conjugation to different molecules. The polyethylene glycol (PEG) chain enhances the solubility and pharmacokinetic properties of the resulting conjugates.[3][4]

Property	Data	Reference
CAS Number	15332-94-2	[5]
Molecular Formula	C <sub>22</sub> H <sub>47</sub> NO <sub>11</sub>	[5]
Molecular Weight	501.61 g/mol	[5]
Appearance	To be determined by user	[6]
Solubility	Soluble in Water, DMSO, DCM, DMF	[7]
Purity	>95% (Varies by supplier)	[8]

## Hazard Identification and Safety

**Amino-PEG11-OH** is a chemical reagent that must be handled with care in a controlled laboratory environment. While a comprehensive, official safety data sheet (SDS) is not universally available, information from suppliers and related compounds allows for a composite safety profile.

## GHS Classification

Based on available supplier information, **Amino-PEG11-OH** is classified with the following hazards.<sup>[1]</sup> Corresponding precautionary statements are derived from the Globally Harmonized System (GHS).<sup>[1]</sup><sup>[9]</sup>

Pictogram	GHS Code	Hazard Statement	Precautionary Statements
!	H302	Harmful if swallowed	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P330: Rinse mouth.P501: Dispose of contents/container to an approved waste disposal plant.
!	H315	Causes skin irritation	P280: Wear protective gloves.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P332+P313: If skin irritation occurs: Get medical advice/attention.P362+P364: Take off contaminated clothing and wash it before reuse.
!	H319	Causes serious eye irritation	P280: Wear eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove

contact lenses, if present and easy to do. Continue rinsing.P337+P313: If eye irritation persists: Get medical advice/attention.

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## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Amino-PEG11-OH** to minimize exposure.[10]

Protection Type	Specification
Eye/Face	Chemical safety goggles or safety glasses with side-shields.
Hand	Compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[11]
Skin and Body	Lab coat. Wear suitable protective clothing.
Respiratory	Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator.

## Handling, Storage, and Disposal

Proper procedures for handling, storage, and disposal are critical to maintaining the chemical's stability and ensuring a safe laboratory environment.

### Handling

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[12]
- Avoid direct contact with skin and eyes.[13]

- Avoid inhalation of dust or aerosols.[11]
- Wash hands thoroughly after handling.[13]
- Keep away from incompatible materials such as strong oxidizing agents.[11]

## Storage

- Short-term: Store at 0 - 4 °C for days to weeks.[6]
- Long-term: Store lyophilized powder at  $\leq -20^{\circ}\text{C}$  for months to years.[5][6][7]
- Keep container tightly closed in a dry and dark place.[6]
- Protect from moisture.[1]
- Once reconstituted in solution, aliquot and store at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  to avoid repeated freeze-thaw cycles.[8]

## Disposal

Polyethylene glycol and its derivatives are generally not considered hazardous waste and are biodegradable.[14] However, they should not be disposed of down the drain.

- Unused Material: Mix the compound with an inert, non-combustible material such as sand or cat litter.[15]
- Containerization: Place the mixture in a sealed, labeled container (e.g., a plastic bag) to prevent leakage.[15]
- Final Disposal: Dispose of the sealed container in the regular solid chemical waste, in accordance with local, state, and federal regulations. Alternatively, use a licensed chemical waste disposal contractor.[14][16]

## Emergency and First-Aid Measures

In case of accidental exposure, follow these first-aid procedures immediately.[10][17]

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Call a poison control center or doctor immediately for treatment advice. Rinse mouth with water. Do not induce vomiting unless instructed to do so by medical personnel.[18]
Inhalation	IF INHALED: Move person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration. Seek medical attention.[10][13]
Skin Contact	IF ON SKIN: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, seek medical attention.[10]
Eye Contact	IF IN EYES: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[10][13]

## Representative Experimental Protocol: Bioconjugation

**Amino-PEG11-OH** is a heterobifunctional linker. The primary amine can react with activated carboxylic acids (e.g., NHS esters) to form a stable amide bond. The terminal hydroxyl group is less reactive and typically requires activation before it can be conjugated to a nucleophile like a primary amine on a protein.

This protocol provides a general, two-step workflow for conjugating a protein (via its amine groups) to a small molecule drug containing a carboxylic acid, using **Amino-PEG11-OH** as the linker. Note: This is a representative method; optimization of molar ratios, buffers, and reaction times is essential for specific applications.[19]

## Step 1: Activation of the Drug's Carboxylic Acid and Conjugation to Amino-PEG11-OH

- **Dissolution:** Dissolve the small molecule drug (containing a carboxylic acid) in an anhydrous organic solvent (e.g., DMF or DMSO).
- **Activation:** Add a coupling reagent such as EDC (1.5 equivalents) and an activator like N-Hydroxysuccinimide (NHS) (1.5 equivalents) to the drug solution. Let the reaction proceed at room temperature for 15-30 minutes to form the NHS ester.
- **Linker Addition:** Dissolve **Amino-PEG11-OH** in the same solvent and add it to the activated drug solution (1.0 equivalent).
- **Reaction:** Stir the mixture at room temperature for 2-24 hours. Monitor the reaction progress using an appropriate technique (e.g., LC-MS or TLC).
- **Purification:** Once the reaction is complete, purify the drug-PEG11-OH conjugate using column chromatography or HPLC to remove unreacted starting materials and byproducts.

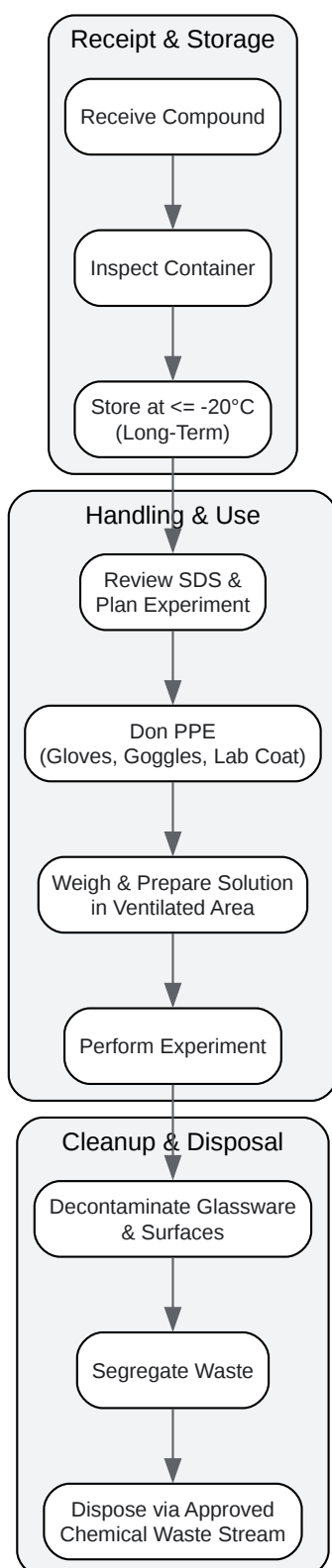
## Step 2: Activation of the Hydroxyl Group and Conjugation to a Protein

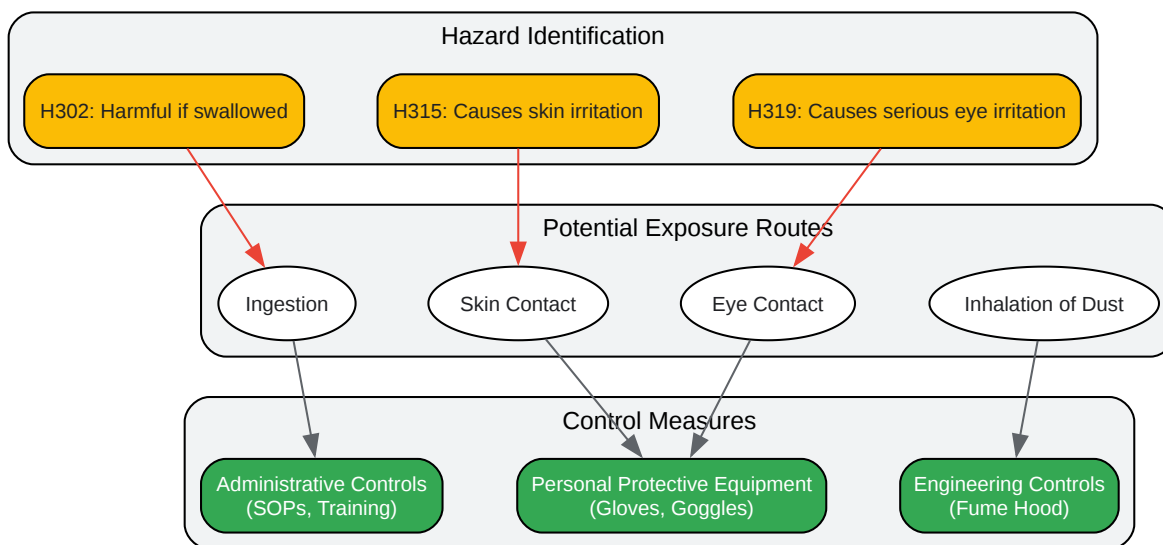
- **Hydroxyl Activation:** The hydroxyl group on the purified drug-PEG11-OH conjugate must be activated. A common method is tresylation:
  - Dissolve the drug-PEG11-OH in an anhydrous solvent like dichloromethane.[19]
  - Cool the solution to 0°C in an ice bath.[19]
  - Add anhydrous pyridine followed by the slow, dropwise addition of tresyl chloride (2.5 molar excess).[19]
  - Stir the reaction at 0°C for 30 minutes, then at room temperature for 1.5 hours.[19]
  - Purify the resulting tresyl-activated drug-PEG11-OTs conjugate, for example, by precipitation in cold diethyl ether.[19]

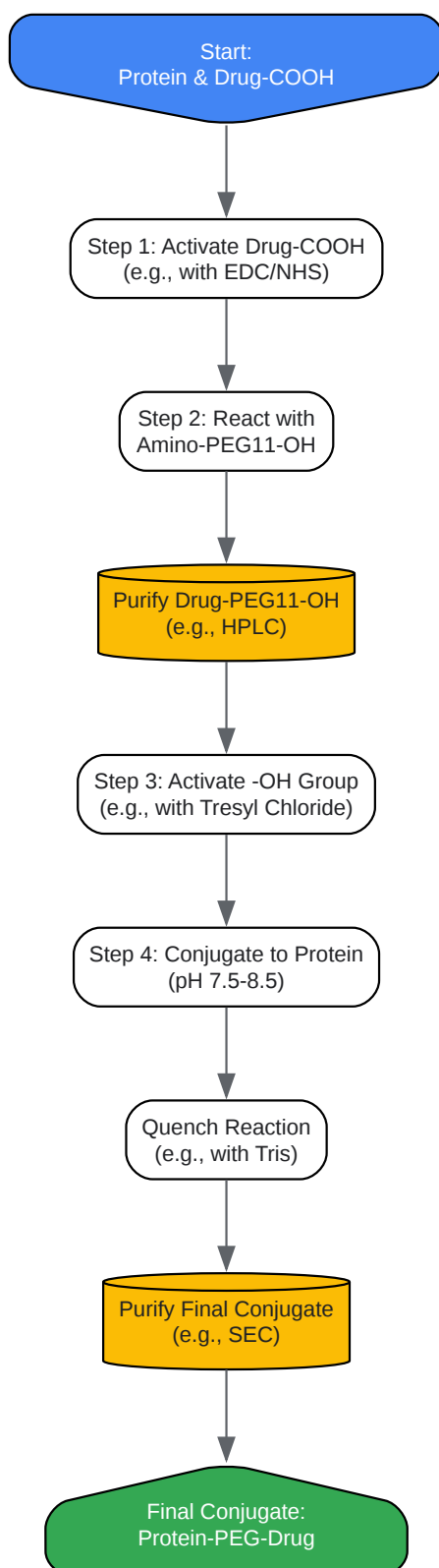
- Protein Preparation: Exchange the buffer of the target protein (e.g., a monoclonal antibody) into an amine-free buffer (e.g., PBS, pH 7.5-8.5). Avoid buffers containing primary amines like Tris or glycine.[20]
- Conjugation Reaction:
  - Dissolve the tresyl-activated drug-PEG linker in the protein solution. A starting molar excess of 20:1 (linker:protein) is recommended.[19]
  - Incubate the reaction at room temperature or 4°C with gentle shaking for 2 to 24 hours. [19]
  - Monitor the conjugation progress by SDS-PAGE, which will show a molecular weight shift upon successful PEGylation.[19]
- Quenching: Add a quenching buffer (e.g., 1 M Tris-HCl, pH 8.0) to a final concentration of 50-100 mM to react with any remaining activated linker.[19]
- Purification of the Final Conjugate: Remove unreacted linker, byproducts, and unconjugated protein using a purification method such as Size Exclusion Chromatography (SEC) or dialysis.[19]

## Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **Amino-PEG11-OH**.







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